

Spectroscopic Profile of 3-Butoxyphenol: A Technical Guide

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Compound of Interest

Compound Name: 3-Butoxyphenol

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This technical guide provides a comprehensive overview of the spectroscopic data for **3-Butoxyphenol**, a key intermediate in various chemical syntheses. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering insights for structural elucidation and quality control.

Core Spectroscopic Data

The spectroscopic data presented herein has been compiled from various spectral databases and is presented in a structured format for ease of reference and comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound.

¹H NMR (Proton NMR) Data

Proton NMR spectroscopy identifies the different types of hydrogen atoms in a molecule. The chemical shifts are reported in parts per million (ppm) relative to a standard reference.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~7.10	m	1H	Ar-H
~6.50	m	3H	Ar-H
~3.95	t	2H	-OCH ₂ -
~1.75	m	2H	-OCH ₂ CH ₂ -
~1.48	m	2H	-CH ₂ CH ₂ CH ₃
~0.98	t	3H	-CH ₃
~5.0-6.0	br s	1H	Ar-OH

¹³C NMR (Carbon-13 NMR) Data

Carbon-13 NMR spectroscopy provides information about the different carbon environments within a molecule.

Chemical Shift (ppm)	Assignment
~159.0	C-O (ether)
~156.0	C-OH
~130.0	Ar-CH
~108.0	Ar-CH
~106.0	Ar-CH
~102.0	Ar-CH
~68.0	-OCH ₂ -
~31.5	-OCH ₂ CH ₂ -
~19.5	-CH ₂ CH ₂ CH ₃
~14.0	-CH ₃

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.^[1]

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3380	Strong, Broad	O-H stretch (phenolic)
~2960, 2930, 2870	Medium-Strong	C-H stretch (aliphatic)
~1600, 1500	Medium-Strong	C=C stretch (aromatic)
~1210	Strong	C-O stretch (aryl ether)
~1160	Strong	C-O stretch (alcohol)

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions. The mass spectrum of **3-Butoxyphenol** was obtained using electron ionization (EI).^[2]

m/z	Relative Abundance (%)	Assignment
166	~40	[M] ⁺ (Molecular Ion)
110	100	[M - C ₄ H ₈] ⁺
82	~15	[C ₄ H ₉] ⁺
57	~10	
41	~20	
29	~15	

Experimental Protocols

Detailed methodologies for the acquisition of the cited spectroscopic data are provided below.

NMR Spectroscopy

Sample Preparation:

- Approximately 10-20 mg of **3-Butoxyphenol** was dissolved in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆).
- The solution was transferred to a 5 mm NMR tube.
- A small amount of tetramethylsilane (TMS) was added as an internal standard for chemical shift referencing (0 ppm).

Instrumentation and Data Acquisition:

- Instrument: Varian A-60 NMR Spectrometer or equivalent.[3]
- ¹H NMR:
 - Spectrometer frequency: 60 MHz or higher.
 - A sufficient number of scans were acquired to obtain a good signal-to-noise ratio.
- ¹³C NMR:
 - Spectrometer frequency: 15 MHz or higher.
 - Proton decoupling was employed to simplify the spectrum.

Infrared (IR) Spectroscopy

Sample Preparation:

The IR spectrum was recorded using a thin film of the neat liquid sample.

- A small drop of **3-Butoxyphenol** was placed between two potassium bromide (KBr) or sodium chloride (NaCl) plates.
- The plates were gently pressed together to form a thin, uniform film.

Instrumentation and Data Acquisition:

- Instrument: Bruker IFS 85 FT-IR spectrometer or equivalent.[3]
- Technique: Fourier Transform Infrared (FT-IR) spectroscopy.
- Spectral Range: 4000-400 cm^{-1} .
- The spectrum was recorded as percent transmittance versus wavenumber (cm^{-1}).

Mass Spectrometry (MS)

Sample Introduction and Ionization:

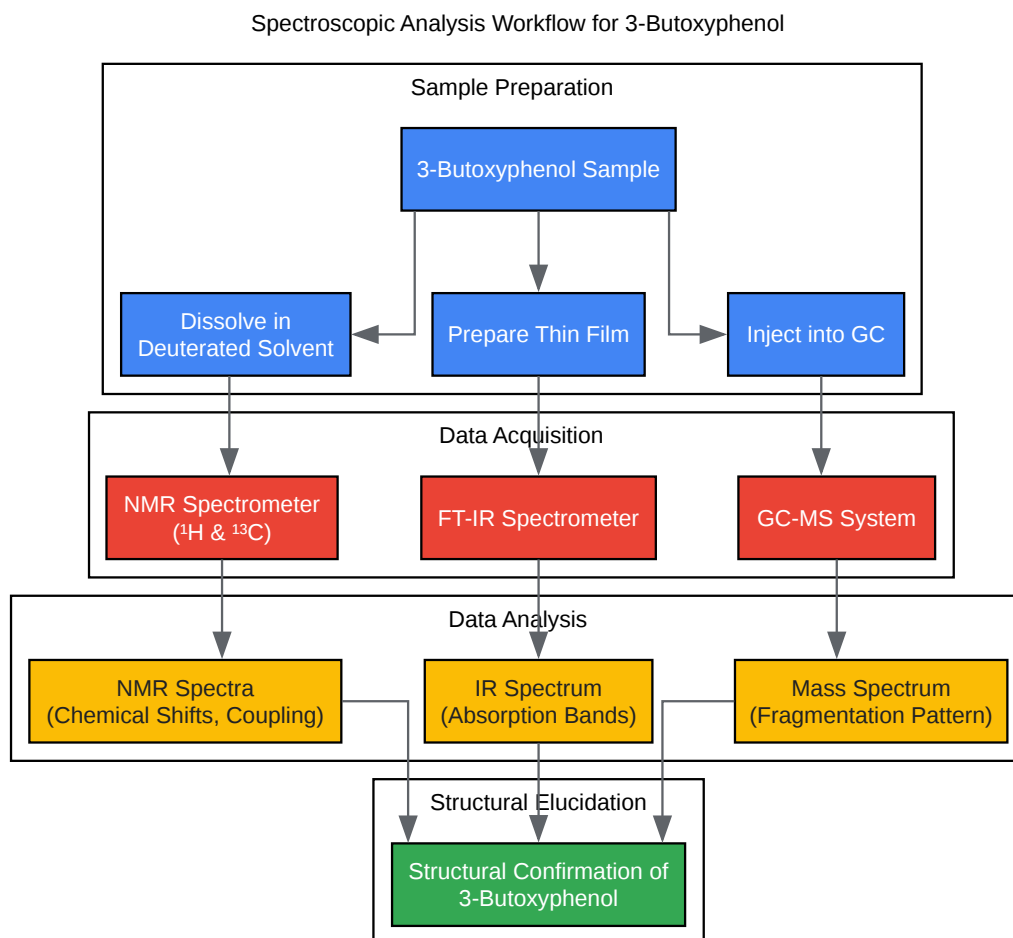
- Technique: Gas Chromatography-Mass Spectrometry (GC-MS).
- Ionization Method: Electron Ionization (EI) at 70 eV.

Instrumentation and Data Acquisition:

- GC Column: A suitable capillary column (e.g., DB-5ms) was used for the separation of the compound.
- Carrier Gas: Helium.
- Mass Analyzer: Quadrupole or ion trap mass analyzer.
- Data Acquisition: The mass spectrum was recorded by scanning a range of mass-to-charge ratios (e.g., m/z 20-200).

Data Analysis Workflow

The following diagram illustrates the general workflow for obtaining and analyzing the spectroscopic data of **3-Butoxyphenol**.



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Caption: General workflow for spectroscopic analysis.

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